

Purifying Leucrose: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: *Leucrose*

Cat. No.: *B1674814*

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Application Note & Protocol

For researchers, scientists, and professionals in drug development, the efficient purification of **leucrose** from its reaction mixture is a critical step in obtaining a high-purity final product. **Leucrose**, a sucrose isomer with potential applications in the food and pharmaceutical industries, is typically synthesized enzymatically from sucrose and fructose. The resulting reaction mixture contains a heterogeneous mix of the desired **leucrose**, unreacted substrates (sucrose and fructose), and byproducts such as oligosaccharides and dextrans. This document provides detailed protocols for the purification of **leucrose**, focusing on chromatographic and crystallization techniques, along with methods for quantitative analysis.

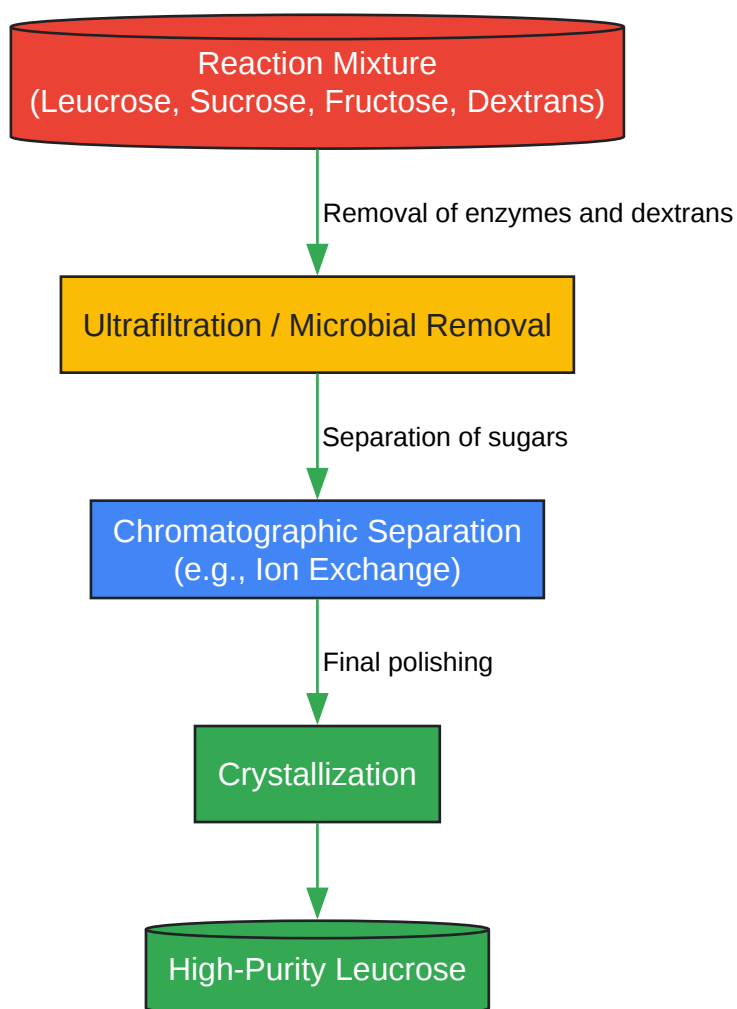
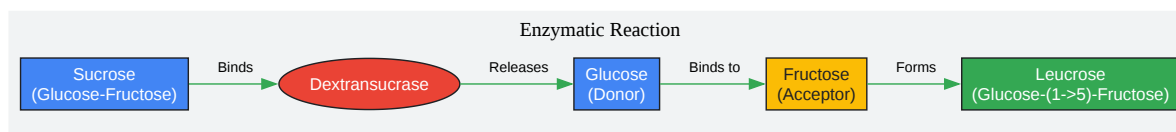
I. Introduction to Leucrose Purification

The primary challenge in **leucrose** purification lies in the separation of structurally similar sugars. **Leucrose**, sucrose, and fructose are all carbohydrates with similar polarities, making their separation difficult. Furthermore, the presence of high molecular weight dextrans can increase the viscosity of the mixture and interfere with purification processes. Therefore, a multi-step approach is often necessary to achieve high purity **leucrose**.

II. Enzymatic Synthesis of Leucrose

Leucrose is synthesized from sucrose in the presence of fructose, catalyzed by the enzyme dextransucrase (a type of glucosyltransferase) from organisms like *Leuconostoc*

mesenteroides.[1] The enzyme transfers the glucose moiety from sucrose to fructose, forming **leucrose** (α -D-glucopyranosyl-(1 \rightarrow 5)-D-fructopyranose).



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References

- 1. Buy Leucrose | 470-16-6 [smolecule.com]
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